

Introduction: Understanding the Role of Ald-Ph-PEG2-NHBoc in Modern Drug Development

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Compound of Interest

Compound Name: Ald-Ph-PEG2-NHBoc

CAS No.: 1807503-90-7

Cat. No.: B605292

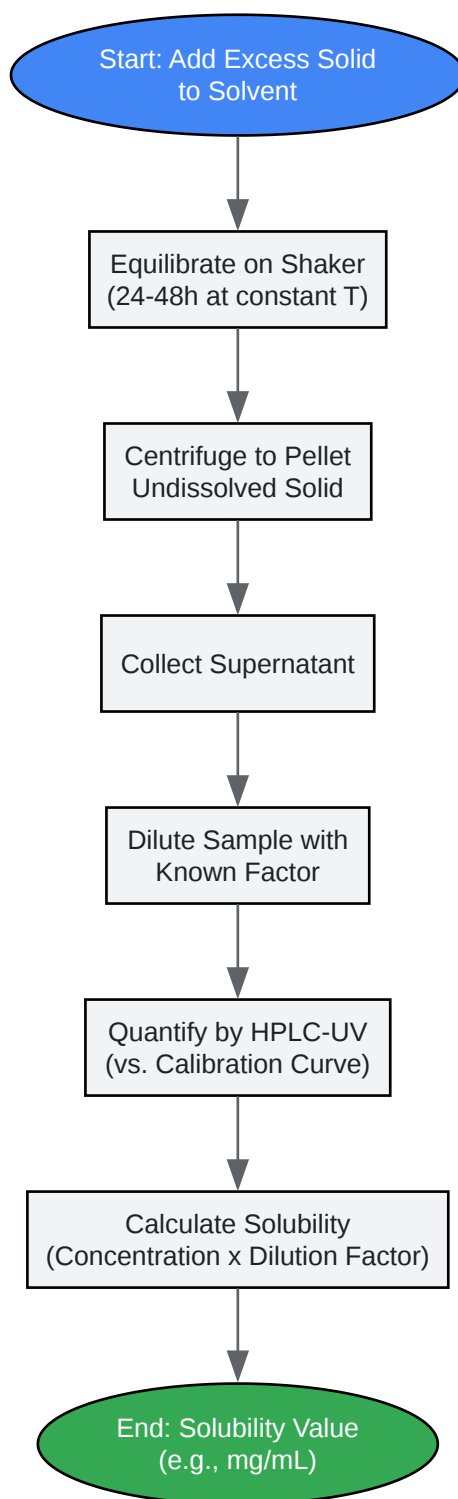
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Ald-Ph-PEG2-NHBoc (CAS No: 1807503-90-7) is a heterobifunctional linker of significant interest in the fields of bioconjugation and targeted protein degradation.^{[1][2]} As a critical component in the synthesis of molecules like Antibody-Drug Conjugates (ADCs) and Proteolysis Targeting Chimeras (PROTACs), its physicochemical properties directly impact the synthesis, formulation, and ultimate efficacy of the final therapeutic agent.^{[1][2]}

This molecule incorporates three key chemical features:

- A benzaldehyde group (Ald-Ph), which serves as a reactive handle for conjugation, typically with aminoxy or hydrazide moieties.^{[3][4]}
- A short diethylene glycol spacer (PEG2), which enhances hydrophilicity, improves solubility, and provides spatial separation between conjugated moieties.^{[5][6]}
- A Boc-protected primary amine (NHBoc), which allows for sequential conjugation strategies. The tert-butyloxycarbonyl (Boc) group is a common acid-labile protecting group, which can be selectively removed to reveal a primary amine for subsequent reactions.^{[6][7]}

A thorough understanding of the solubility and stability of this linker is not merely academic; it is a prerequisite for reproducible research and the development of robust clinical candidates. This guide provides a detailed examination of these properties, offering both theoretical grounding and practical, field-tested protocols for its handling, storage, and analysis.



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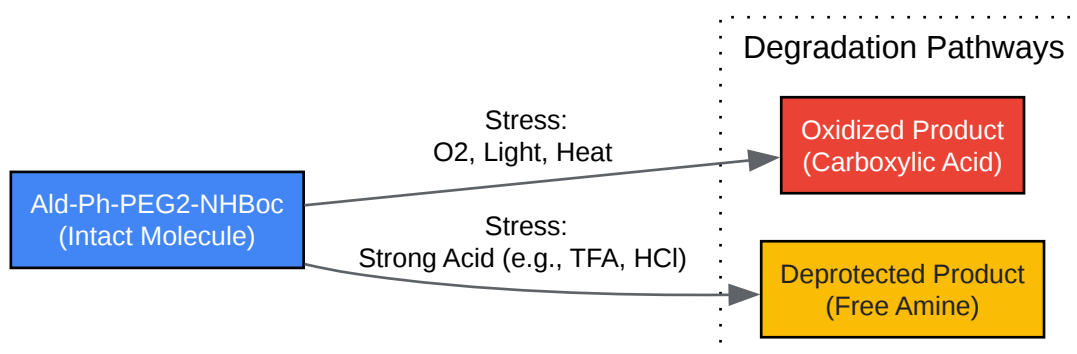
Caption: Experimental workflow for the shake-flask solubility assay.

Part 2: Stability Profile and Degradation Pathways

The stability of **Ald-Ph-PEG2-NHBoc** is crucial for its storage, handling, and performance in multi-step syntheses. Degradation can lead to loss of reactivity, formation of impurities, and compromised final product quality. The primary points of instability are the aldehyde and the Boc-protecting group.

Key Instability Points:

- **Aldehyde Group:** Aldehydes are susceptible to oxidation, especially in the presence of air (oxygen), light, and trace metal impurities, which converts the aldehyde to a non-reactive carboxylic acid. [8] Aliphatic aldehydes can also be prone to polymerization (trimerization), although the aromatic nature of the benzaldehyde in this linker provides some additional stability. [9] 2. **Boc Protecting Group:** The tert-butyloxycarbonyl group is famously labile under acidic conditions. [7] Exposure to strong acids like trifluoroacetic acid (TFA) or hydrochloric acid (HCl) will rapidly and irreversibly cleave the Boc group, exposing the primary amine. [7] [10] Conversely, the Boc group is generally stable under basic and nucleophilic conditions. [11][12] 3. **Amide and Ether Bonds:** The amide and PEG ether linkages are generally stable under typical synthetic and storage conditions. Hydrolysis of these bonds would require harsh acidic or basic conditions and elevated temperatures, which are outside the scope of normal handling. [13]



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Caption: Primary degradation pathways for **Ald-Ph-PEG2-NHBoc**.

Recommended Storage and Handling

To maintain the integrity of the compound, the following practices are strongly recommended:

- **Solid Storage:** Store the solid compound at -20°C under an inert atmosphere (e.g., nitrogen or argon) and protected from light. [3][14]* **Solution Storage:** Prepare stock solutions in a high-quality anhydrous solvent like DMSO. For long-term storage, aliquot solutions into separate vials to avoid repeated freeze-thaw cycles and store at -80°C under nitrogen. [1]For short-term use, storage at -20°C for up to one month is acceptable. [1]* **Handling:** When weighing or handling the solid, minimize its exposure to ambient air and humidity. During reactions, ensure all solvents and reagents are free of acidic impurities unless Boc deprotection is the intended step.

Experimental Protocol: Forced Degradation Study

Forced degradation, or stress testing, is a systematic way to identify the likely degradation products and the stability-indicating power of an analytical method. [15][16][17] Objective: To assess the stability of **Ald-Ph-PEG2-NHBoc** under various stress conditions and identify potential degradation products.

Materials:

- **Ald-Ph-PEG2-NHBoc** stock solution (e.g., 1 mg/mL in acetonitrile or DMSO)
- 0.1 M HCl (acidic stress)
- 0.1 M NaOH (basic stress)
- 3% Hydrogen Peroxide (H₂O₂) (oxidative stress)
- High-purity water
- Heating block or oven
- Photostability chamber

- Stability-indicating HPLC-UV/MS system

Methodology:

- Sample Preparation: For each condition, mix the stock solution with the stressor solution (e.g., 1:1 v/v). Prepare an unstressed control sample by mixing the stock with the solvent (e.g., water/acetonitrile).
- Stress Conditions:
 - Acidic: Incubate with 0.1 M HCl at 60°C for 24 hours.
 - Basic: Incubate with 0.1 M NaOH at 60°C for 24 hours.
 - Oxidative: Incubate with 3% H₂O₂ at room temperature for 24 hours.
 - Thermal: Heat the stock solution at 80°C for 48 hours.
 - Photolytic: Expose the stock solution to light according to ICH Q1B guidelines (e.g., 1.2 million lux hours and 200 watt hours/m²). Keep a control sample in the dark.
- Time Points: Take aliquots at various time points (e.g., 0, 4, 8, 24 hours).
- Quenching & Analysis: Immediately before analysis, neutralize the acidic and basic samples. Dilute all samples to an appropriate concentration for HPLC analysis.
- Data Analysis:
 - Analyze all samples using a stability-indicating HPLC method (e.g., C18 column with a water/acetonitrile gradient).
 - Calculate the percentage of the parent compound remaining at each time point relative to the T=0 control.
 - Use an integrated mass spectrometer (LC-MS) to obtain the mass of any new peaks to help identify degradation products.

Expected Outcomes Summary:

Stress Condition	Expected Degradation	Primary Degradation Product
Acidic (0.1 M HCl)	Significant	Cleavage of the Boc group to yield the free amine.
Basic (0.1 M NaOH)	Minimal to None	The Boc group and other functionalities are generally base-stable. [11]
Oxidative (H ₂ O ₂)	Moderate to Significant	Oxidation of the aldehyde to a carboxylic acid.
Thermal (Heat)	Minimal to Moderate	May accelerate oxidation if oxygen is present.
Photolytic (Light)	Moderate	May promote oxidation and other radical-based degradation.

Conclusion

Ald-Ph-PEG2-NHBoc is a versatile and powerful linker for advanced bioconjugation applications. Its amphiphilic nature provides a workable solubility profile, with high solubility in polar aprotic solvents like DMSO. The molecule's stability is robust under neutral and basic conditions, but care must be taken to avoid exposure to strong acids, which will cleave the Boc protecting group, and to oxidizing conditions, which will degrade the reactive aldehyde. By adhering to the storage, handling, and analytical protocols outlined in this guide, researchers can ensure the integrity of this critical reagent, leading to more reliable and reproducible scientific outcomes in the development of next-generation therapeutics.

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